

(-)-Ambroxide: A Technical Chronicle of its Discovery and Synthesis

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Compound of Interest

Compound Name: (-)-Ambroxide

Cat. No.: B7821676

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Introduction

(-)-Ambroxide, a tricyclic terpenoid ether, is a cornerstone of the modern fragrance industry, prized for its unique and potent ambergris-like scent and its exceptional fixative properties.^{[1][2][3]} Originally a constituent of the rare and historically significant ambergris, a metabolic product of the sperm whale (*Physeter macrocephalus*), the scarcity and ethical concerns surrounding its natural source spurred extensive research into its chemical synthesis.^{[1][2][3][4]} This technical guide provides an in-depth exploration of the discovery, history, and chemical synthesis of **(-)-Ambroxide**, with a focus on the industrially dominant semi-synthetic route from sclareol. It is intended for researchers, scientists, and professionals in the fields of chemistry and drug development.

Historical Perspective: From Ambergris to Synthesis

Ambergris has been valued for centuries in perfumery for its ability to enhance and prolong the life of fragrances.^[3] The quest to understand the source of its unique aroma began in the early 20th century. The key precursor in ambergris is the triterpenoid ambrein, which, upon exposure to sunlight and air, undergoes autoxidation to form a variety of fragrant compounds, with **(-)-Ambroxide** being one of the most significant contributors to its characteristic scent.^{[4][5][6]}

In the 1940s, a comprehensive research program initiated by Firmenich, a leading company in the fragrance and flavor industry, led to the identification of **(-)-Ambroxide** as a pivotal component of the natural ambergris odor.^[1] This discovery was a turning point, shifting the focus from sourcing natural ambergris to developing a reliable and sustainable synthetic

alternative. In 1950, Stoll and his colleagues at Firmenich accomplished the first chemical synthesis of Ambrox, using sclareol as the starting material.^{[1][7]} This laid the groundwork for the large-scale industrial production of **(-)-Ambroxide**.

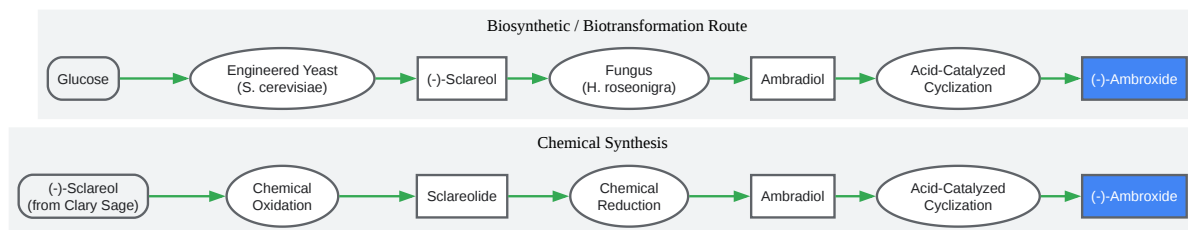
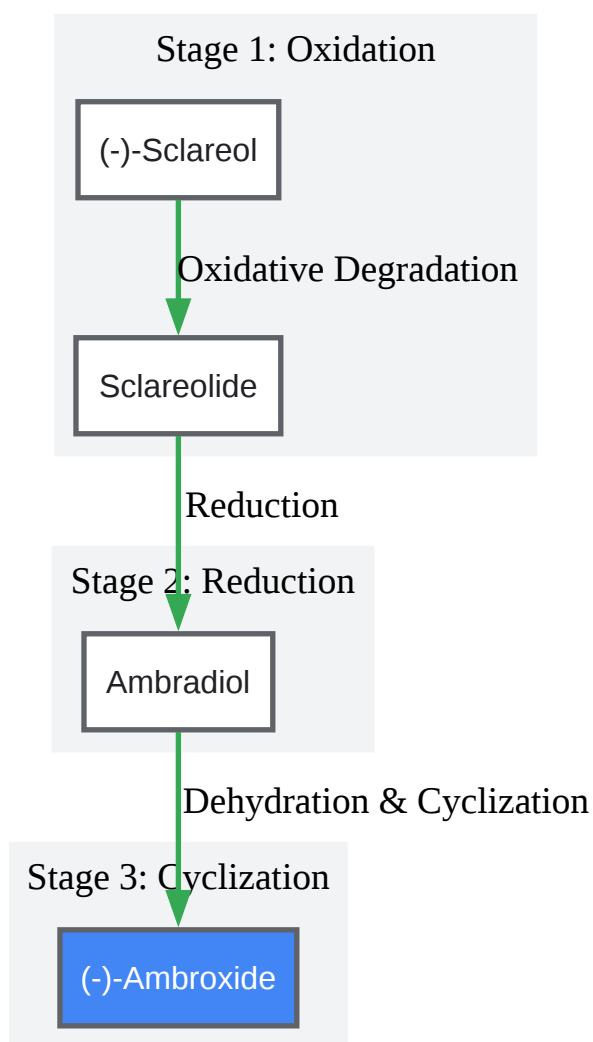
Physicochemical Properties of (-)-Ambroxide

A summary of the key quantitative data for **(-)-Ambroxide** is presented below.

Property	Value	Reference(s)
Chemical Formula	C ₁₆ H ₂₈ O	^[5]
Molar Mass	236.399 g·mol ⁻¹	^[5]
Melting Point	75 °C (348 K)	^[5]
Boiling Point	120 °C (393 K) at 1.40 mmHg	^[5]
Density	0.939 g/cm ³	^[5]
Flash Point	161 °C (434 K)	^[5]
Solubility in water	Insoluble	^[5]
Solubility in ethanol	Soluble	^[5]
Refractive Index (n _D)	1.48	^[5]
FEMA Number	3471	^{[3][8]}
CAS Number	6790-58-5	^[8]

The Semi-Synthesis of (-)-Ambroxide from Sclareol

The most commercially viable and widely adopted method for producing **(-)-Ambroxide** is a semi-synthetic route starting from (-)-sclareol.^{[1][9]} Sclareol, a diterpene alcohol, is extracted from the clary sage plant (*Salvia sclarea*), making it a readily available and natural precursor.^[1] The synthesis is a three-stage process involving oxidation, reduction, and cyclization.^{[1][7]}



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